

Standard Operating Procedure for Endothall Handling and Storage

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Compound of Interest

Compound Name: Endothal monohydrate

Cat. No.: B166117

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Introduction

Endothall (7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid) is a potent herbicide and defoliant widely utilized in agricultural and aquatic vegetation management.[1][2][3] In a research and development setting, its unique properties as a serine/threonine protein phosphatase inhibitor also make it a valuable tool.[4] However, its handling and storage demand rigorous adherence to safety protocols due to its toxicological profile. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of Endothall and its various formulations.

Three primary forms of Endothall are commercially available: the acid form, the dipotassium salt, and the N,N-dimethylalkylamine salt.[5] It is crucial to recognize that the amine salt formulations exhibit higher toxicity, particularly to aquatic life, compared to the dipotassium salt.[3][6][7] This guide addresses the overarching safety principles applicable to all forms while noting specific considerations where necessary.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with Endothall is the foundation of safe laboratory practices.

Toxicological Summary

Endothall is classified as moderately toxic.[2] The primary routes of occupational exposure are dermal contact and inhalation.[1]

- **Acute Toxicity:** Ingestion of significant amounts can lead to gastrointestinal bleeding and vomiting.[1][2] It is harmful if swallowed or absorbed through the skin and can cause serious eye irritation.[8][9]
- **Dermal and Ocular Effects:** Concentrated liquid formulations are particularly hazardous, with the potential for severe skin irritation and eye damage.[3][4]
- **Carcinogenicity:** The U.S. Environmental Protection Agency (EPA) has classified Endothall as a Group E carcinogen, meaning it is not likely to be carcinogenic to humans.[7]

Exposure Limits

While OSHA's Z-1 table does not list a specific Permissible Exposure Limit for Endothall, it is imperative to adhere to the principles of ALARA (As Low As Reasonably Achievable) for chemical exposure.[10]

Personal Protective Equipment (PPE)

The appropriate selection and consistent use of PPE are non-negotiable when handling Endothall.[11]

PPE Category	Item	Specifications	Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) are mandatory.[11][12] A full-face shield is recommended when handling concentrates.[11]	Protects against splashes of concentrated Endothall, which can cause severe eye damage.[3]
Hand Protection	Chemical-resistant Gloves	Unlined, elbow-length gloves made of nitrile, butyl, or neoprene are required.[11] Gloves must be inspected for integrity before each use and disposed of according to laboratory protocols. [8][11]	Prevents dermal absorption, a primary route of exposure.[1]
Body Protection	Protective Clothing	A lab coat is standard. A chemical-resistant apron is recommended when working with larger quantities or concentrates.[11] Fire/flame resistant and impervious clothing should be worn.[8][11]	Minimizes skin contact with spills or splashes.
Respiratory Protection	Respirator	A NIOSH-approved respirator is necessary when there	Protects against inhalation of Endothall dust or aerosols.[8][9]

is a potential for aerosolization or if working in a poorly ventilated area.[5][13]

Safe Handling Protocols

Adherence to these protocols is critical to minimize the risk of exposure during routine laboratory operations.

General Handling

- All work with Endothall should be conducted in a well-ventilated area, preferably within a chemical fume hood.[8][12]
- Avoid the formation of dust and aerosols.[8][12]
- Do not eat, drink, or smoke in areas where Endothall is handled or stored.[8][9]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [8][9]

Preparation of Solutions

- Preparation: Don all required PPE before beginning. Ensure the chemical fume hood is functioning correctly.
- Weighing: If working with solid Endothall, carefully weigh the required amount on a tared weigh boat. Minimize the creation of dust.
- Dissolving: Slowly add the Endothall to the solvent (typically water, as it is highly soluble) while stirring.[4]
- Labeling: Clearly label the prepared solution with the chemical name, concentration, date of preparation, and appropriate hazard warnings.

Storage Requirements

Proper storage is essential to maintain the chemical integrity of Endothall and prevent accidental spills or exposure.

Storage Parameter	Requirement	Rationale
Temperature	Store above 32°F (0°C).[4] Liquid formulations should be stored at or above 0°C to prevent crystallization.[8]	Prevents freezing and potential degradation of the product. If frozen, the material should be warmed and agitated before use.[4] Extreme temperatures can convert Endothall to endothall anhydride, a potent vesicant.[14]
Ventilation	Store in a cool, well-ventilated area.[14]	Prevents the buildup of any potential vapors.
Container	Keep in the original, tightly closed container.[9]	Prevents contamination and accidental spills.
Segregation	Store away from incompatible materials. While specific incompatibilities are not widely listed, good practice dictates storing it separately from strong oxidizing agents.[12]	Prevents hazardous chemical reactions.
Security	Store in a locked cabinet or a secure area with restricted access.[8][9]	Prevents unauthorized access and potential misuse.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an Endothall-related emergency.

Spills

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.

- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For liquid spills, use an inert absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials like sawdust.[8] For solid spills, carefully sweep up the material to avoid creating dust.[9]
- **Collect:** Place the absorbed material or swept solids into a clearly labeled, sealed container for hazardous waste disposal.[8][12]
- **Decontaminate:** Clean the spill area with soap and water.
- **Report:** Report the spill to the laboratory supervisor and follow institutional reporting procedures.

Exposure

Exposure Route	First Aid Measures
Skin Contact	Immediately remove contaminated clothing.[15] Rinse the affected area with plenty of soap and water for at least 15-20 minutes.[9][15] Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15-20 minutes, holding the eyelids open.[8][15] Remove contact lenses if present and easy to do so.[8][9] Seek immediate medical attention.
Inhalation	Move the individual to fresh air.[9][15] If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration.[12] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[12] Have the person sip a glass of water if able to swallow.[15] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[9]

Disposal

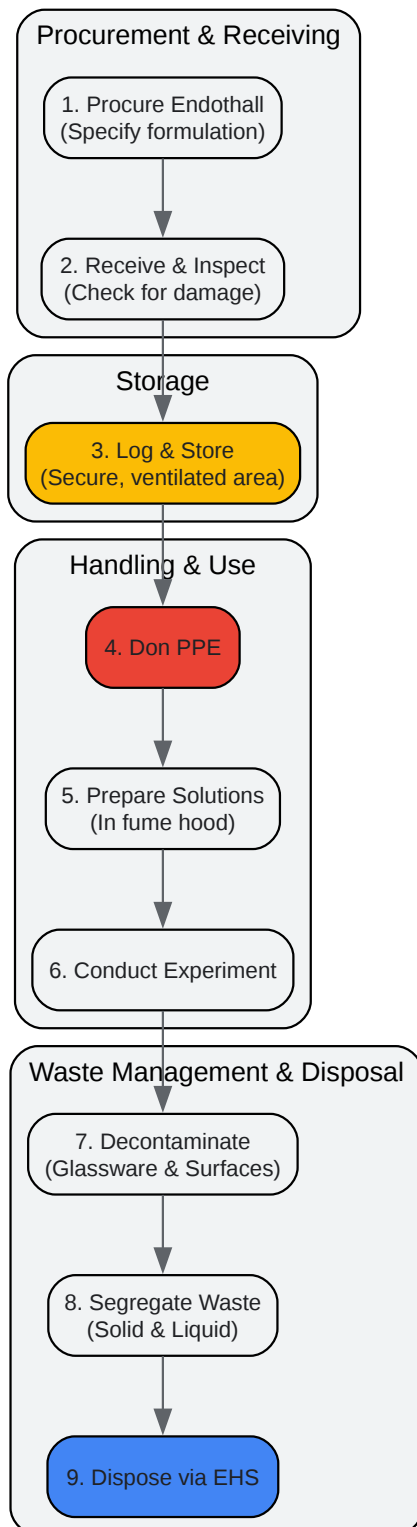
Endothall and its containers are considered hazardous waste and must be disposed of in accordance with all federal, state, and local regulations.[\[16\]](#)

- **Unused Product:** Do not dispose of unused Endothall down the drain.[\[8\]](#) Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company for guidance on proper disposal.[\[16\]](#)
- **Empty Containers:** Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as hazardous waste. Puncture and dispose of the empty container as solid waste, or as directed by your EHS office.
- **Contaminated Materials:** All materials contaminated with Endothall, such as PPE, absorbent materials from spills, and labware, must be collected and disposed of as hazardous waste.[\[17\]](#)

Workflow Visualization

The following diagram illustrates the lifecycle of Endothall within a laboratory setting, emphasizing the critical control points for safety.

Endothall Handling and Storage Workflow

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Caption: Workflow for safe Endothall handling.

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